

# An In-depth Technical Guide to 3alpha-Hydroxyandrost-4-en-17-one

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3alpha-Hydroxyandrost-4-en-17-one  
Cat. No.: B8277326

[Get Quote](#)

This technical guide provides a comprehensive overview of **3alpha-Hydroxyandrost-4-en-17-one**, a steroid metabolite of significant interest to researchers, scientists, and drug development professionals. This document details its chemical identity, physical properties, metabolic context, and relevant experimental methodologies.

## Chemical Identity and Properties

CAS Number: 2791-99-3[1]

Molecular Formula: C<sub>19</sub>H<sub>28</sub>O<sub>2</sub>

Molecular Weight: 288.42 g/mol

Synonyms: A comprehensive list of synonyms for **3alpha-Hydroxyandrost-4-en-17-one** is provided in Table 1.

Table 1: Synonyms for **3alpha-Hydroxyandrost-4-en-17-one**

**Synonym**3 $\alpha$ -Hydroxyandrost-4-en-17-one

3-alpha-hydroxy-4-androsten-17-one

(3 $\alpha$ )-3-Hydroxyandrost-4-en-17-oneAndrost-4-en-17-one, 3-hydroxy-, (3 $\alpha$ -)4-Androsten-3 $\alpha$ -ol-17-one

UNII-SU90O934CB

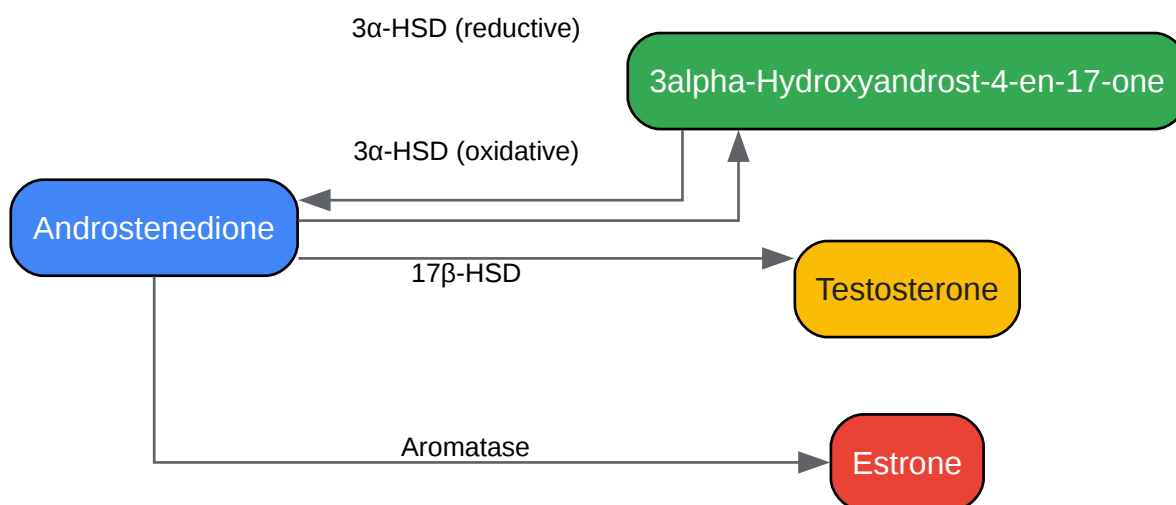
CHEBI:229005

ChEMBL2058263

(3R,8R,9S,10R,13S,14S)-3-hydroxy-10,13-dimethyl-1,2,3,6,7,8,9,11,12,14,15,16-dodecahydrocyclopenta[a]phenanthren-17-one

## Metabolic Pathway of Androstenedione

**3 $\alpha$ -Hydroxyandrost-4-en-17-one** is a key intermediate in the metabolic pathway of androstenedione, a precursor to both androgens and estrogens. The conversion of androstenedione is a critical step in steroidogenesis, and the subsequent metabolism to **3 $\alpha$ -Hydroxyandrost-4-en-17-one** is primarily catalyzed by the enzyme 3 $\alpha$ -hydroxysteroid dehydrogenase (3 $\alpha$ -HSD). This metabolic pathway is crucial for regulating the levels of active androgens.



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Androstenedione.

## Experimental Protocols

### Hydroxysteroid Dehydrogenase (HSD) Activity Assay

This protocol describes a general method for determining the activity of hydroxysteroid dehydrogenases, which can be adapted to measure the conversion of **3alpha-Hydroxyandrost-4-en-17-one**. The assay is based on the change in absorbance at 340 nm resulting from the reduction or oxidation of NAD<sup>+</sup>/NADH.

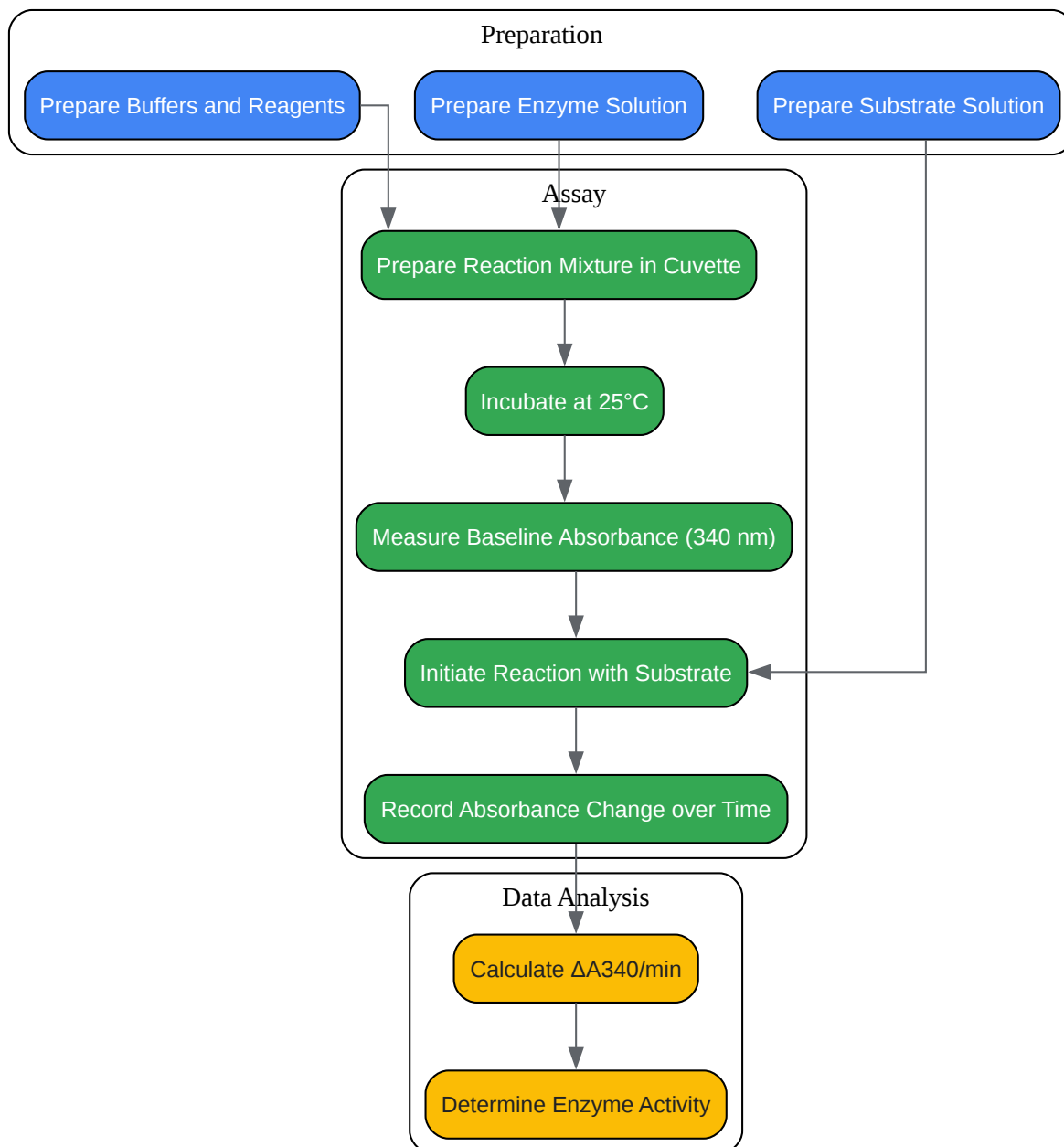
Materials:

- Spectrophotometer capable of reading at 340 nm
- Cuvettes
- 0.1 M Sodium pyrophosphate buffer, pH 9.0
- 0.01 M NAD<sup>+</sup> solution
- Substrate solution (e.g., 1 mg/mL **3alpha-Hydroxyandrost-4-en-17-one** in ethanol)
- Enzyme preparation (e.g., purified 3alpha-HSD or cell lysate)

- Deionized water

Procedure:

- Reaction Mixture Preparation: In a cuvette, prepare the reaction mixture containing:
  - 2.5 mL of 0.1 M Sodium pyrophosphate buffer, pH 9.0
  - 0.2 mL of 0.01 M NAD<sup>+</sup> solution
  - 0.1 mL of enzyme preparation
- Incubation: Incubate the cuvette in the spectrophotometer at 25°C for 5 minutes to reach thermal equilibrium.
- Baseline Reading: Measure the initial absorbance at 340 nm.
- Reaction Initiation: Add 0.2 mL of the substrate solution to the cuvette and mix gently.
- Absorbance Measurement: Record the absorbance at 340 nm at regular intervals (e.g., every 30 seconds) for 5-10 minutes.
- Data Analysis: Calculate the rate of change in absorbance per minute ( $\Delta A_{340}/\text{min}$ ) from the linear portion of the curve. The enzyme activity can be calculated using the Beer-Lambert law, where the molar extinction coefficient for NADH at 340 nm is  $6220 \text{ M}^{-1}\text{cm}^{-1}$ .



[Click to download full resolution via product page](#)

Caption: Workflow for a hydroxysteroid dehydrogenase activity assay.

## Quantitative Data Summary

The following table summarizes key quantitative data for **3alpha-Hydroxyandrost-4-en-17-one**.

Table 2: Physicochemical Properties of **3alpha-Hydroxyandrost-4-en-17-one**

Property	Value
Molecular Weight	288.42 g/mol
CAS Number	2791-99-3[1]
Molecular Formula	C <sub>19</sub> H <sub>28</sub> O <sub>2</sub>
XLogP3	3.3
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	0

## Conclusion

**3alpha-Hydroxyandrost-4-en-17-one** is a steroid of significant importance in the field of endocrinology and drug development. Its role as a metabolite of androstenedione and its interaction with hydroxysteroid dehydrogenases make it a key molecule in the regulation of androgen activity. The information and protocols provided in this guide offer a foundational resource for researchers and scientists working with this compound. Further investigation into its specific biological functions and the development of detailed synthesis protocols will continue to be areas of active research.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3alpha-Hydroxyandrost-4-en-17-one]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8277326/docs#an-in-depth-technical-guide-to-3alpha-hydroxyandrost-4-en-17-one>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

